

PF-AKT400 Immunoprecipitation conditions

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Compound Focus: PF-AKT400

Cat. No.: S548344

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What We Know About PF-AKT400

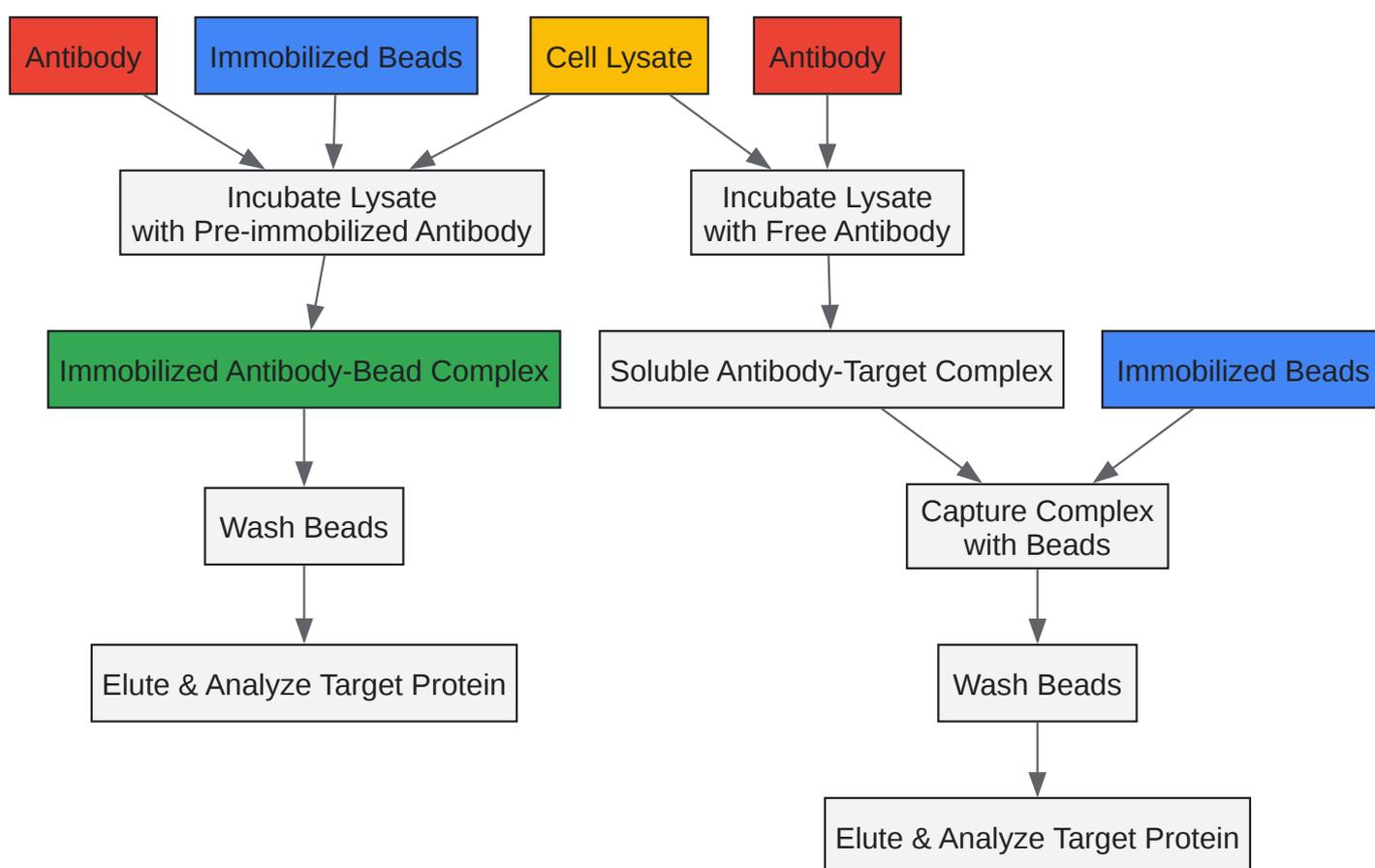
The table below summarizes the key biochemical and cellular characteristics of **PF-AKT400**, which are crucial for designing any experiment involving this inhibitor [1].

Property	Description
Inhibitor Name	PF-AKT400 (AKT protein kinase inhibitor)
Catalog Number	HY-10721
Molecular Weight	400.43 g/mol
Molecular Formula	C ₂₀ H ₂₂ F ₂ N ₆ O
CAS Number	1004990-28-6
Target & Mechanism	Broadly selective, potent, ATP-competitive Akt inhibitor [1].
IC ₅₀ for PKB α (Akt1)	0.5 nM [1]
Selectivity	~900-fold greater selectivity for PKB α over PKA (IC ₅₀ for PKA = 450 nM) [1].
Cellular Activity (U-87MG cells)	IC ₅₀ of 0.31 μ M for inhibition of AKT1-mediated GSK3 α phosphorylation [1].

Property	Description
Suggested Solvent	DMSO: ≥ 100 mg/mL (249.73 mM) [1].

General Immunoprecipitation Workflow

While not specific to **PF-AKT400**, the standard immunoprecipitation (IP) protocol involves isolating a target protein from a cell lysate using a specific antibody. The diagram below illustrates the two common approaches for this technique [2].



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Key Technical Considerations for IP [2]:

- **Bead Choice: Magnetic beads** are now often preferred for routine, small-scale IPs (< 2 mL sample size) due to ease of use, speed (~30 min protocol), higher reproducibility, and easier automation. **Agarose resin** may be more suitable for larger-scale protein purification (> 2 mL).
- **Antibody Strategy:** You can pre-immobilize the antibody to the beads before adding the lysate (most common), or you can first allow a free antibody to form complexes with the target protein in the lysate and then capture those complexes with beads. The latter can be beneficial for low-abundance targets or antibodies with slow binding kinetics [2].

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References

1. PF-AKT400 (AKT protein kinase inhibitor) | Akt 阻害剂 [medchemexpress.com]
2. Overview of the Immunoprecipitation (IP) Technique [thermofisher.com]

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